

Technical Synthesis Guide: 4-Fluoro-2-nitro-N-phenylaniline

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Compound of Interest

Compound Name: 4-Fluoro-2-nitro-n-phenylaniline

CAS No.: 1743-90-4

Cat. No.: B14762715

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Executive Summary

Target Molecule: **4-Fluoro-2-nitro-N-phenylaniline** (CAS: 365-24-2) Primary Application: Intermediate for benzimidazole pharmaceuticals, phenazine dyes, and high-performance polymers. Core Synthetic Strategy: Regioselective Nucleophilic Aromatic Substitution ().

This technical guide details the high-fidelity synthesis of **4-Fluoro-2-nitro-N-phenylaniline**. Unlike generic protocols, this document focuses on the critical regioselectivity required to distinguish between the two available fluorine sites on the starting material, 2,5-difluoronitrobenzene. The methodology prioritizes atom economy and operational safety, utilizing the strong ortho-activating effect of the nitro group to drive the reaction without expensive transition metal catalysts.

Part 1: Retrosynthetic Analysis & Strategic Logic

Structural Disconnection

The target molecule is a diphenylamine derivative functionalized with an electron-withdrawing nitro group and a halogen. The most logical disconnection is the C-N bond between the electron-deficient ring and the aniline nitrogen.

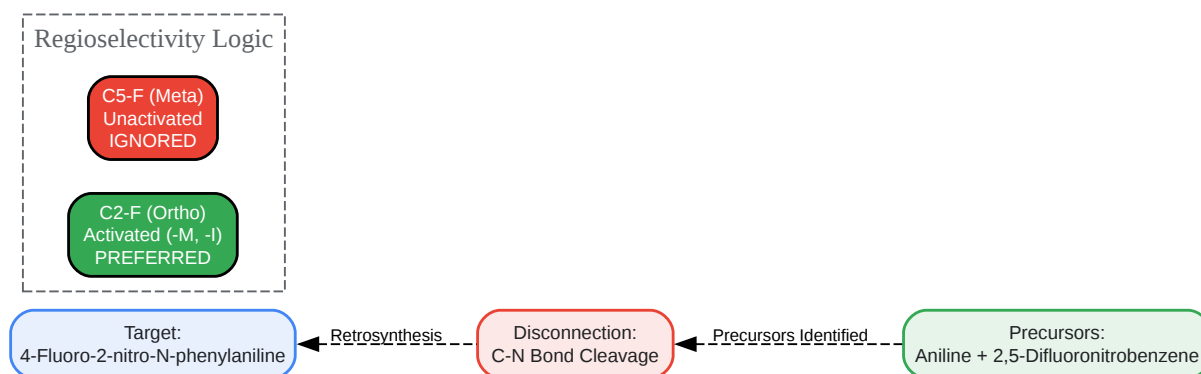
- Target: **4-Fluoro-2-nitro-N-phenylaniline**
- Disconnection: C(Ar)–N bond formation.
- Nucleophile: Aniline (Electron-rich aromatic amine).
- Electrophile: 2,5-Difluoronitrobenzene (Highly activated electrophile).

Regioselectivity Logic

The starting material, 2,5-difluoronitrobenzene, presents two electrophilic sites:

- C2 Position (Ortho to Nitro): Highly activated due to inductive () and resonance () electron withdrawal by the nitro group. The transition state is stabilized by the direct conjugation of the negative charge into the nitro group oxygen.
- C5 Position (Meta to Nitro): Only activated by the inductive effect of the fluorine itself. The nitro group cannot stabilize the Meisenheimer complex formed at this position via resonance.

Conclusion: Nucleophilic attack occurs exclusively at the C2 position, displacing the fluorine to yield the desired **4-fluoro-2-nitro-N-phenylaniline** (where the remaining fluorine is para to the newly formed amine bond).



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Figure 1: Retrosynthetic logic demonstrating the regioselective advantage of using 2,5-difluoronitrobenzene.

Part 2: Primary Synthesis Pathway ()

Reaction Scheme

Reagents: 2,5-Difluoronitrobenzene (1.0 eq), Aniline (1.1 eq), Potassium Carbonate (, 1.5 eq). Solvent: DMF (N,N-Dimethylformamide) or DMSO. Conditions: 60–80°C, 4–6 hours.

Mechanism: The Meisenheimer Complex

The reaction proceeds via an addition-elimination mechanism.^[1]

- Addition: The lone pair of the aniline nitrogen attacks the C2 carbon of the nitrobenzene.
- Intermediate: A resonance-stabilized anionic Meisenheimer sigma-complex is formed. The negative charge is delocalized onto the nitro group oxygens.^[1]
- Elimination: Re-aromatization occurs with the loss of a fluoride ion (), which is subsequently scavenged by the inorganic base.

Detailed Experimental Protocol

Safety Note: 2,5-Difluoronitrobenzene is a skin irritant. Fluoride byproducts can etch glass over prolonged exposure; use borosilicate glassware. Perform all operations in a fume hood.

Step-by-Step Methodology:

- Reactor Setup:
 - Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, a temperature probe, and an addition funnel.
 - Flush the system with nitrogen to maintain an inert atmosphere (prevents oxidation of aniline at high temps).
- Charge Reagents:
 - Add 2,5-Difluoronitrobenzene (15.9 g, 100 mmol) to the flask.
 - Add DMF (Dimethylformamide) (100 mL). Stir to dissolve.
 - Add Potassium Carbonate () (20.7 g, 150 mmol). Note: Milled anhydrous provides better surface area.
- Controlled Addition:
 - Dissolve Aniline (10.2 g, 110 mmol) in 20 mL of DMF.
 - Load this solution into the addition funnel.
 - Heat the reaction mixture to 60°C.
 - Add the aniline solution dropwise over 30 minutes. Reasoning: Slow addition prevents localized hotspots and controls the exotherm.
- Reaction Phase:

- Increase temperature to 80°C and stir for 4–6 hours.
- Monitoring: Monitor reaction progress via TLC (Eluent: 20% EtOAc/Hexane) or HPLC. The starting material () should disappear, and a yellow/orange product spot () should appear.
- Work-up:
 - Cool the mixture to room temperature.
 - Pour the reaction mass into Ice-Water (500 mL) with vigorous stirring. The product will precipitate as a bright orange/yellow solid.
 - Stir for 30 minutes to ensure all inorganic salts (, excess) are dissolved in the aqueous phase.
- Purification:
 - Filter the solid using a Buchner funnel.
 - Wash the cake with water () to remove residual DMF and salts.
 - Recrystallization: Recrystallize the crude solid from hot Ethanol or Isopropanol.
 - Dry in a vacuum oven at 50°C for 12 hours.

Quantitative Data Summary

Parameter	Specification	Notes
Limiting Reagent	2,5-Difluoronitrobenzene	1.0 Equivalent
Nucleophile	Aniline	1.1 Equivalent (slight excess drives completion)
Base		1.5 Equivalent (scavenges HF)
Solvent	DMF	Polar aprotic promotes
Temperature	80°C	Balance between rate and impurity formation
Typical Yield	85–92%	High efficiency due to activation
Appearance	Orange/Yellow Crystalline Solid	Melting Point: ~136–138°C

Part 3: Process Optimization & Troubleshooting

Solvent Selection Strategy

While DMF is standard, green chemistry initiatives may require alternatives.

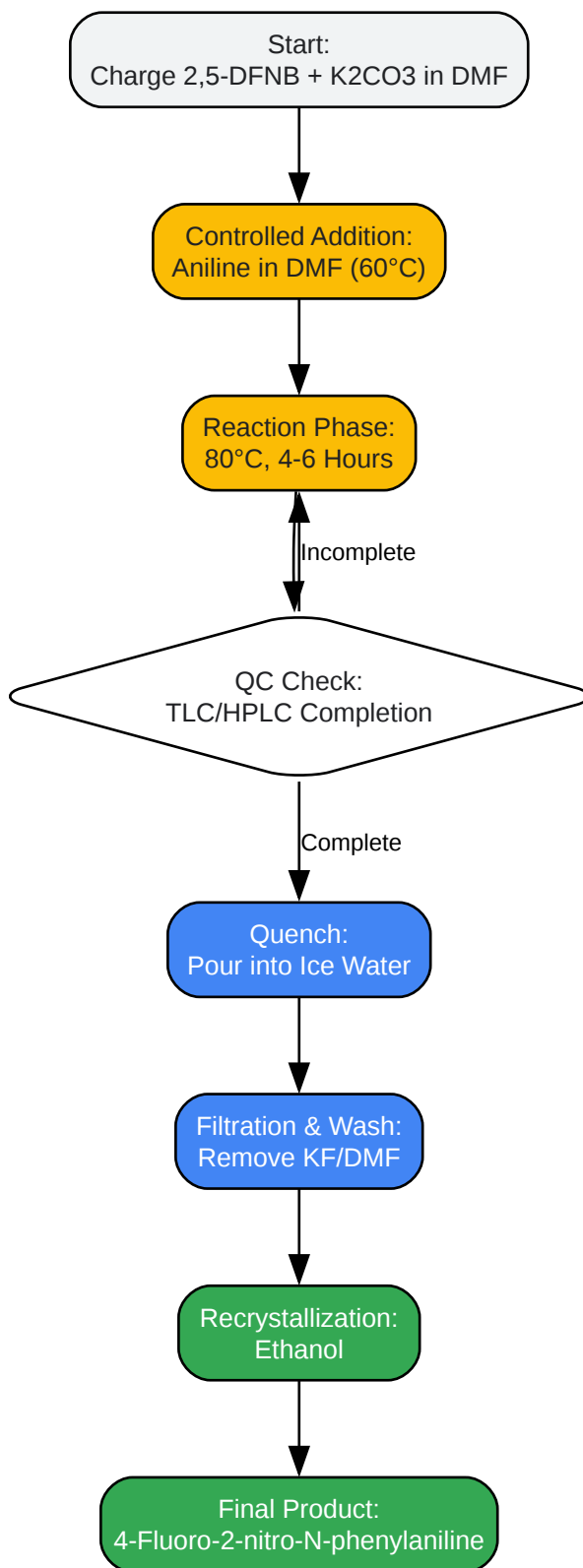
- DMSO: Higher reaction rates due to higher polarity, but harder to remove during work-up (high boiling point).
- Ethanol/Water: Possible but requires higher temperatures (reflux) and longer times. The "on-water" effect can sometimes accelerate reactions due to hydrophobic aggregation.

Impurity Profile

- Bis-substitution: If the reaction runs too hot (>120°C) or with massive excess of aniline, the second fluorine (meta to nitro) may eventually be displaced, though this is kinetically difficult.
- Hydrolysis: If water is present in the DMF and base is strong (

), the fluorine might be displaced by

to form a phenol. prevention: Use anhydrous reagents.[2]



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Figure 2: Operational workflow for the synthesis, highlighting critical control points.

Part 4: Characterization & Validation

To validate the synthesis, the following analytical signatures must be confirmed.

Proton NMR (NMR, 400 MHz,)

- NH Proton: A broad singlet around
9.5–10.0 ppm (deshielded by the aromatic rings and H-bonding with nitro).
- Nitro-Ring Protons:
 - (Ortho to F, Meta to): Doublet of doublets.
 - (Ortho to F, Ortho to NH): Doublet of doublets.
 - (Ortho to): This proton is on the aniline ring? No.
 - Correction: In the product (4-fluoro-2-nitrophenyl)amine:
 - H3 (between NO2 and F):
~7.8 ppm (dd).
 - H5/H6: Coupled pattern around 7.0–7.5 ppm.
- Aniline Ring Protons: Multiplet at 7.2–7.5 ppm ().

Mass Spectrometry (ESI-MS)

- Molecular Formula:

- Molecular Weight: 232.21 g/mol

- Expected Ion:

or

.

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